

Amino-PEG9-amido-C16-Boc molecular weight and formula

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Compound of Interest

Compound Name: Amino-PEG9-amido-C16-Boc

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In-depth Technical Guide: Amino-PEG9-amido-C16-Boc

This guide provides an in-depth overview of the chemical properties of **Amino-PEG9-amido-C16-Boc**, a bifunctional linker molecule integral to the development of Proteolysis Targeting Chimeras (PROTACs). It is intended for researchers, scientists, and professionals in the field of drug development and chemical biology.

Physicochemical Properties

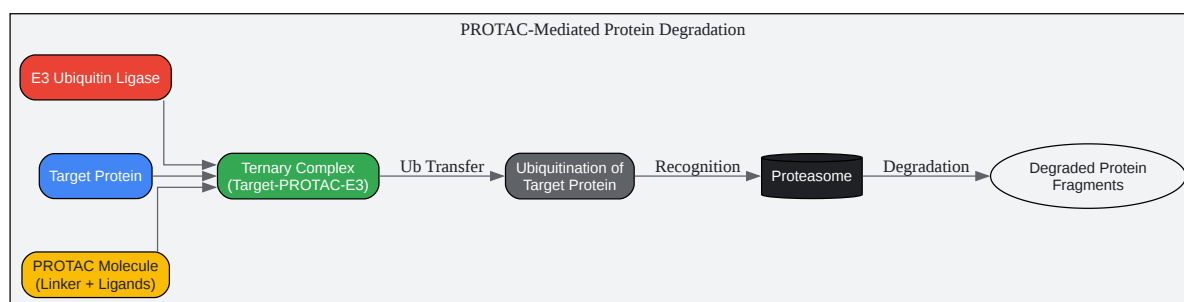
Amino-PEG9-amido-C16-Boc is a molecule designed with specific functional groups to facilitate the linkage of different molecular entities. The table below summarizes its key quantitative data.

Property	Value
Molecular Formula	C42H84N2O12[1]
Molecular Weight	809.13 g/mol

Role in PROTAC Synthesis and Mechanism of Action

Amino-PEG9-amido-C16-Boc serves as a PEG-based linker for the synthesis of PROTACs. [1][2] PROTACs are heterobifunctional molecules that consist of two ligands connected by a linker; one ligand binds to a target protein, and the other recruits an E3 ubiquitin ligase.[2] By bringing the target protein and the E3 ligase into close proximity, PROTACs facilitate the ubiquitination of the target protein, marking it for degradation by the proteasome. This targeted protein degradation is a novel therapeutic strategy.

The diagram below illustrates the general workflow of a PROTAC, highlighting the critical role of the linker in bridging the target protein and the E3 ligase to induce protein degradation.



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Caption: General workflow of PROTAC-mediated protein degradation.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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